

4-Bromo-2-fluoroaniline Hydrobromide: Handling, Storage, and Stability Protocol

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Compound of Interest

Compound Name:	4-Bromo-2-fluoroaniline hydrobromide
CAS No.:	136790-70-0
Cat. No.:	B153014

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Document ID: BFA-HBr-2025-01 Version: 2.0 (Technical Release) Target Audience: Medicinal Chemists, Process Safety Engineers, and Lab Managers.

Executive Technical Summary

4-Bromo-2-fluoroaniline hydrobromide is a critical halogenated aromatic amine salt utilized primarily as a scaffold in the synthesis of EGFR inhibitors and other fluorinated pharmaceuticals. While the parent free base (CAS 367-24-8) is a low-melting solid/liquid with significant volatility, the hydrobromide salt form is engineered to improve crystallinity, solubility in polar media, and shelf-life stability.

However, the salt form introduces specific thermodynamic instabilities—primarily hygroscopicity and acidity—that require a distinct handling protocol compared to the free base. This guide synthesizes the toxicological risks of the aniline moiety with the corrosive nature of the hydrobromide counterion.

Chemical Identity & Key Properties

Parameter	Specification
Compound Name	4-Bromo-2-fluoroaniline hydrobromide
Parent Free Base CAS	(Free Base)
Molecular Formula	$C_6H_5BrFN[1][2][3][4][5][6][7][8] \cdot HBr$
Appearance	White to off-white crystalline solid
Acidity (pKa)	~2.5–3.5 (Conjugate acid of the aniline)
Primary Hazard	Acute Toxicity (Methemoglobinemia) & Corrosive

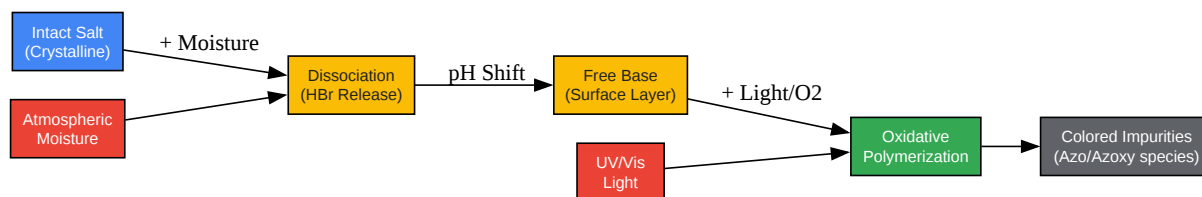
Physicochemical Stability & Degradation

Mechanism

Understanding the degradation pathway is the foundation of any storage protocol. The hydrobromide salt is thermodynamically stable in isolation but kinetically unstable when exposed to environmental moisture and light.

The Hydrolytic-Oxidative Cycle

Unlike the free base, the salt is hygroscopic. Moisture absorption triggers a dissociation event, releasing hydrobromic acid (HBr) and the free aniline. The free aniline is then susceptible to photo-oxidation, leading to "pinking" or "browning" of the solid—a visual indicator of compromised purity.



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Figure 1: The degradation cascade. Moisture acts as the catalyst, liberating the free base which then undergoes photo-oxidation.

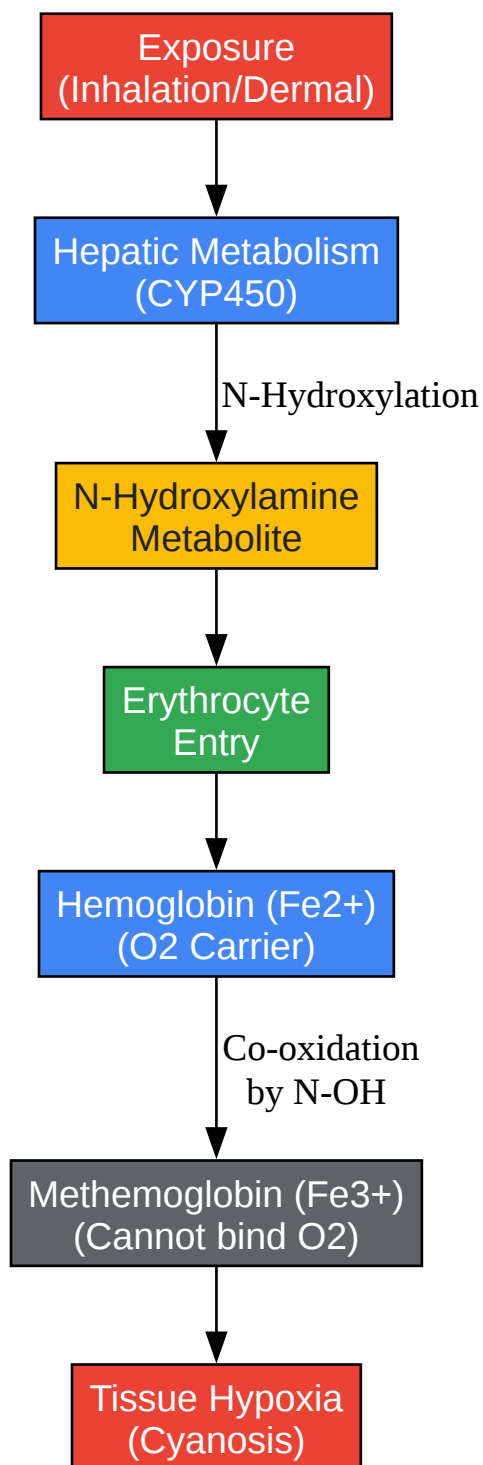
Toxicological Mechanism: Methemoglobinemia[9]

The most insidious risk of 4-bromo-2-fluoroaniline is Methemoglobinemia. This is not a simple chemical burn; it is a systemic hypoxic event.

Mechanism of Action

Aromatic amines are metabolized in the liver by Cytochrome P450 enzymes (specifically CYP1A2 and CYP2E1) into N-hydroxylamines.[9][10] These metabolites enter erythrocytes (red blood cells) and co-oxidize with Hemoglobin (Fe^{2+}), converting it to Methemoglobin (Fe^{3+}). Methemoglobin cannot bind oxygen, leading to functional anemia and cyanosis (blue skin).

Critical Warning: The onset of cyanosis can be delayed 2–4 hours after exposure.[8] A worker may feel fine immediately after a spill, only to collapse later.



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Figure 2: The biological pathway of Aniline-induced Methemoglobinemia.

Storage Engineering Controls

To arrest the degradation cycle described in Section 2, a "Self-Validating" storage system is required. This means the storage method itself provides visual evidence of integrity.

The "Dry-Dark-Inert" Protocol

Variable	Requirement	Rationale	Self-Validating Check
Atmosphere	Inert Gas (Argon preferred)	Nitrogen/Argon prevents oxidative polymerization of any liberated free base.	Headspace Pressure: Septum should be slightly concave or neutral, not bulging.
Humidity	< 10% RH (Desiccator)	Prevents hydrolysis of the HBr salt.	Indicator Silica: Store with indicating silica gel. Pink = Failure.
Container	Amber Glass + Parafilm/Tape	Blocks UV light; Parafilm ensures seal integrity against acid fumes.	Visual Inspection: Solid should be white. Yellow/Brown = Decomposition.
Temperature	2°C to 8°C	Slows kinetic rate of hydrolysis and oxidation.	Thermometer: Min/Max thermometer in fridge.

Segregation: Store away from oxidizers (risk of fire) and strong bases (exothermic release of free base).

Operational Handling & PPE

Handling the hydrobromide salt presents a dual risk: dust inhalation (systemic toxicity) and corrosivity (acid burns).

Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves are often insufficient for aromatic amines due to rapid permeation.

- Primary Layer: Laminate film (Silver Shield/4H) or Heavy Duty Nitrile (>0.11 mm).

- Secondary Layer: Standard Nitrile (for dexterity and to protect the inner glove).
- Respiratory: P100/HEPA filter if handling powder outside a hood (Strongly Discouraged). Always use a Fume Hood.

Workflow: Solubilization & Weighing

- Preparation: Place a balance inside the fume hood or use a localized powder containment hood.
- Neutralization Bath: Prepare a beaker of 10% sodium bisulfate or dilute acetic acid nearby to neutralize spills (for the amine) and sodium bicarbonate (for the acid). Note: For this specific salt, a weak base like Sodium Bicarbonate is the primary neutralizer for the acid component, but bleach/surfactant is needed to clean the organic amine residue.
- Transfer: Do not use metal spatulas (corrosion risk from HBr). Use porcelain or PTFE-coated tools.
- Decontamination: Wipe all surfaces with methanol, followed by a soapy water wash.

Emergency Response Protocols

Spill Management

- Evacuate: Clear the immediate area to prevent dust inhalation.
- PPE Up: Don full PPE including respiratory protection.
- Neutralize:
 - Cover the spill with Sodium Bicarbonate (baking soda) to neutralize the HBr acid. Look for bubbling to cease.
 - Absorb the remaining organic residue with vermiculite or sand.
- Disposal: Collect in a container marked "Hazardous Waste: Toxic Organic Solid (Acidic)."

First Aid (Methemoglobinemia Specific)

- Skin Contact: Wash with soap and water for 15 minutes. Do not use alcohol (increases skin absorption of anilines).
- Inhalation: Remove to fresh air.
- Medical Alert: If the patient shows signs of "blueness" (lips/fingernails) or confusion, transport immediately. Inform medical staff of "Aniline Exposure / Potential Methemoglobinemia." The antidote is often Methylene Blue, but this must be administered by a physician.

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